

Analytical Standards for the Identification of Isobyakangelicol: Application Notes and Protocols

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Compound of Interest

Compound Name: *Isobyakangelicol*

Cat. No.: *B600209*

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Introduction

Isobyakangelicol is a furanocoumarin found in various medicinal plants, notably in the roots of *Angelica dahurica*. This document provides detailed application notes and protocols for the identification and analytical characterization of **Isobyakangelicol**. The following sections outline the necessary physicochemical data, experimental procedures for extraction and analysis using High-Performance Liquid Chromatography (HPLC), Liquid Chromatography-Mass Spectrometry (LC-MS), and Nuclear Magnetic Resonance (NMR) spectroscopy. These guidelines are intended to ensure accurate and reproducible results for researchers engaged in natural product chemistry, quality control, and drug discovery.

Physicochemical Properties of Isobyakangelicol

A comprehensive understanding of the physicochemical properties of **Isobyakangelicol** is fundamental for its analysis.

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₆ O ₆	--INVALID-LINK--
Molecular Weight	316.31 g/mol	--INVALID-LINK--
Appearance	Solid	--INVALID-LINK--
CAS Number	35214-81-4	--INVALID-LINK--

Experimental Protocols

Extraction of Isobyakangelicol from Angelica dahurica

This protocol describes an efficient method for extracting **Isobyakangelicol** from the dried roots of *Angelica dahurica*. Ultrasound-assisted extraction is employed to enhance extraction efficiency and reduce processing time.

Materials and Reagents:

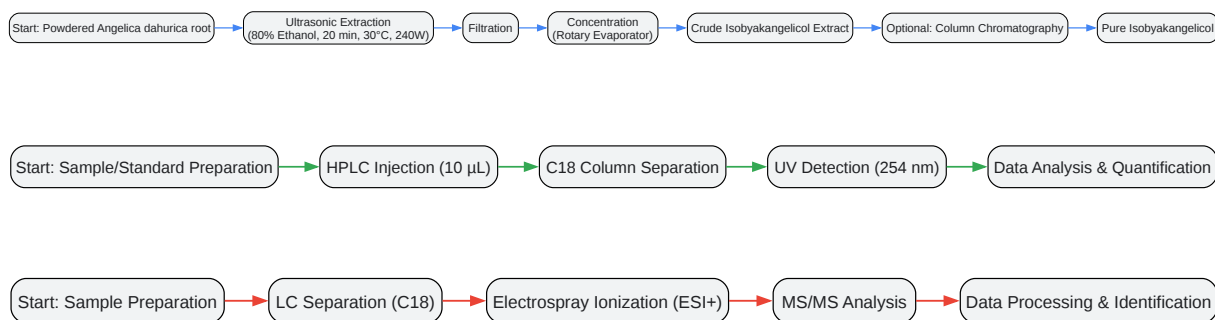
- Dried and powdered roots of *Angelica dahurica*
- 80% Ethanol (v/v)
- Ultrasonic bath
- Filter paper (Whatman No. 1 or equivalent)
- Rotary evaporator

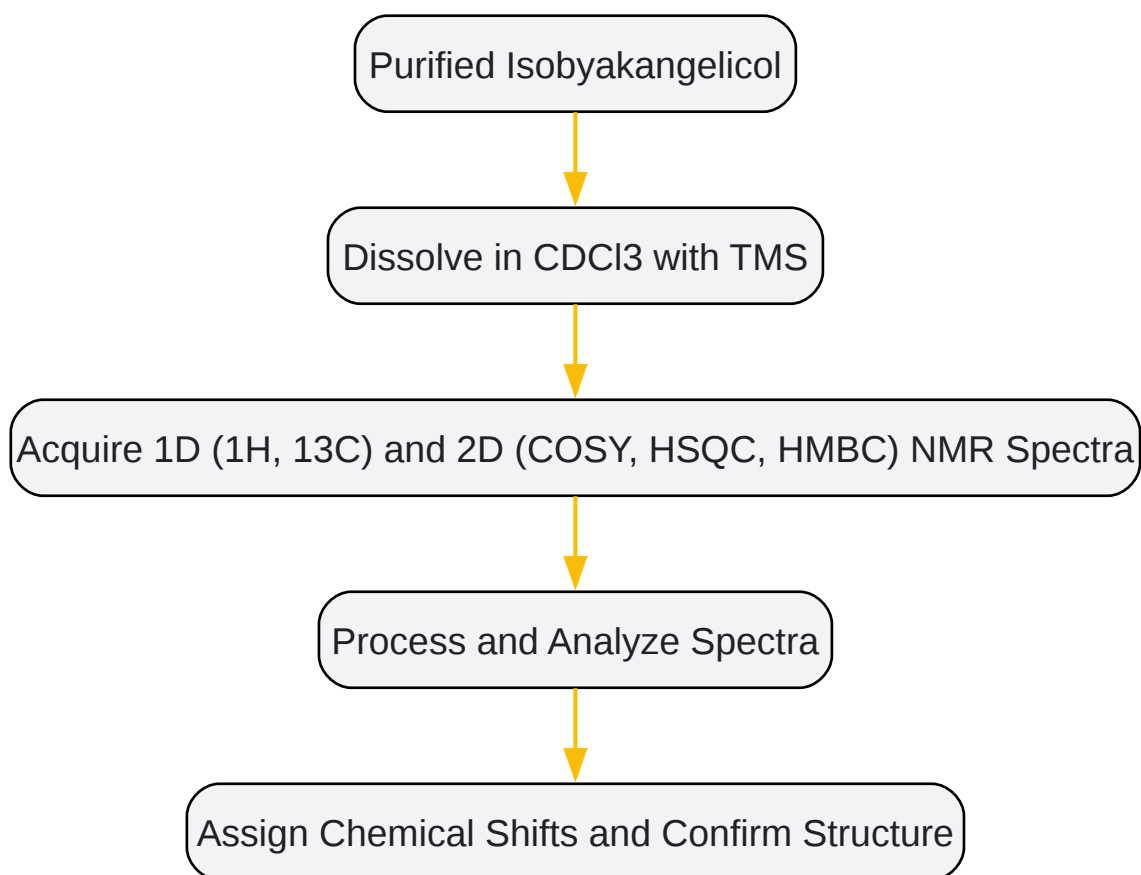
Procedure:

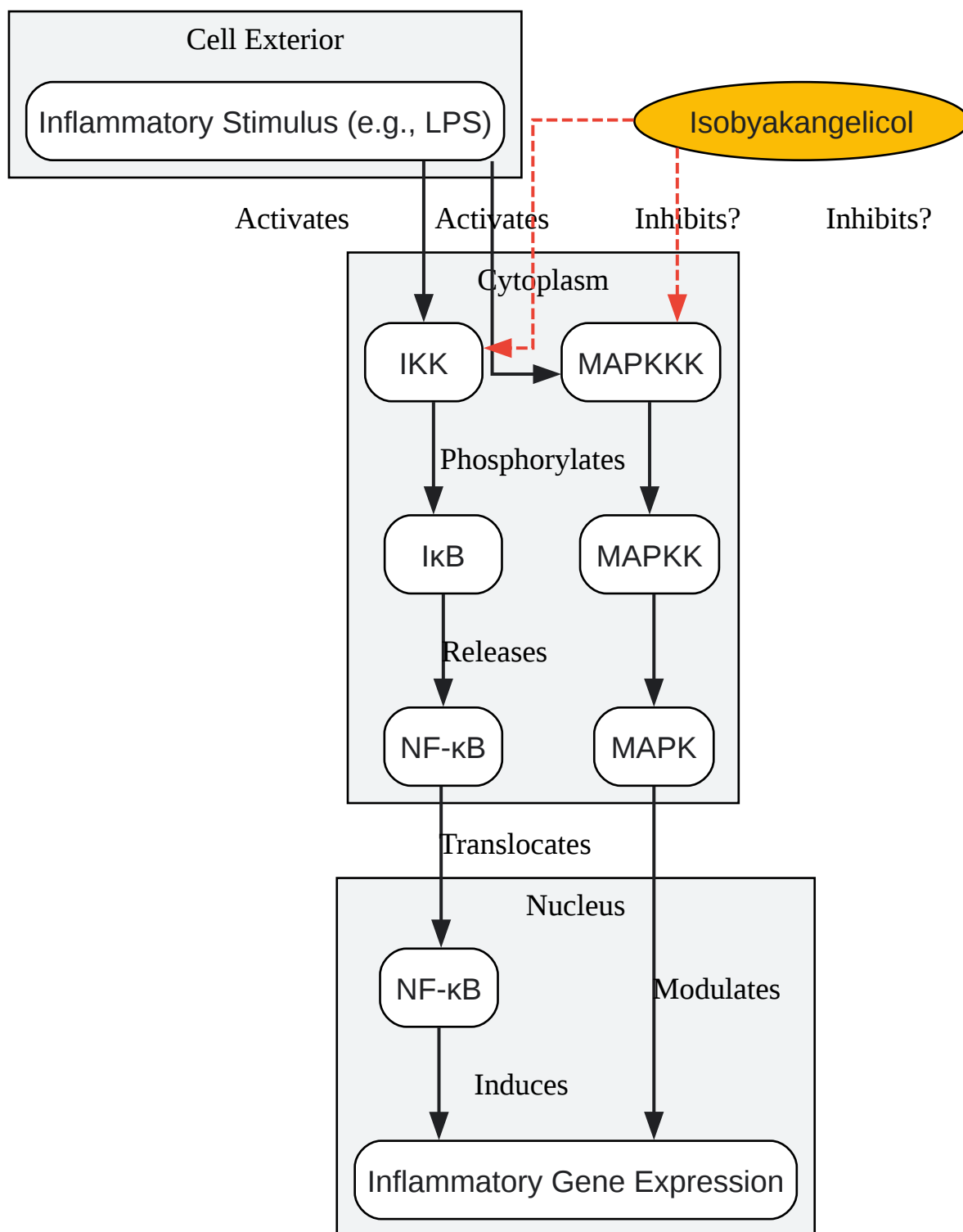
- Weigh 10 g of powdered *Angelica dahurica* root and place it in a 250 mL flask.
- Add 120 mL of 80% ethanol to the flask (solid-liquid ratio of 1:12 g/mL).
- Place the flask in an ultrasonic bath and sonicate for 20 minutes at a temperature of 30°C and a power of 240 W.
- After sonication, filter the extract through filter paper to separate the solid residue.

- Collect the filtrate and concentrate it under reduced pressure using a rotary evaporator at a temperature not exceeding 50°C to obtain the crude extract.
- The crude extract can be further purified using column chromatography on silica gel if a higher purity of **Isobyakangelicol** is required.

Diagram of the Extraction Workflow:







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